

Fmoc-D-Glu-OH molecular weight and formula

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Compound of Interest

Compound Name: Fmoc-D-Glu-OH

Cat. No.: B592775

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An In-depth Technical Guide on Fmoc-D-Glu-OH

This guide provides an overview of the chemical properties of **Fmoc-D-Glu-OH**, a derivative of D-glutamic acid. It is intended for researchers, scientists, and professionals in the field of drug development and peptide chemistry.

Core Compound Data

Fmoc-D-Glu-OH, also known as N- α -(9-Fluorenylmethoxycarbonyl)-D-glutamic acid, is a commonly used building block in solid-phase peptide synthesis. The fluorenylmethoxycarbonyl (Fmoc) protecting group on the alpha-amino group is base-labile and allows for the sequential addition of amino acids to a growing peptide chain.

Physicochemical Properties

The fundamental physicochemical properties of **Fmoc-D-Glu-OH** are summarized in the table below. These values are crucial for stoichiometric calculations in synthesis protocols and for the characterization of the compound.

Property	Value
Molecular Weight	369.37 g/mol [1]
Molecular Formula	C ₂₀ H ₁₉ NO ₆ [1][2]

Experimental Protocols

Detailed experimental protocols for the use of **Fmoc-D-Glu-OH** in peptide synthesis are extensive and depend on the specific peptide sequence and the solid support used. A general workflow for the incorporation of an **Fmoc-D-Glu-OH** residue into a peptide chain using a solid-phase approach is outlined below.

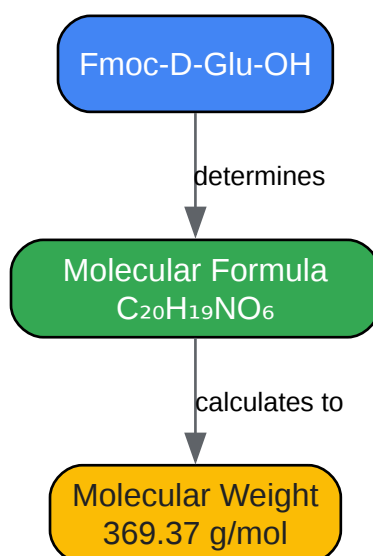


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Fig 1. A generalized workflow for solid-phase peptide synthesis using **Fmoc-D-Glu-OH**.

Logical Relationship of Compound Identifiers

The chemical structure of **Fmoc-D-Glu-OH** dictates its molecular formula, which in turn determines its molecular weight. This hierarchical relationship is fundamental to the chemical identity of the compound.



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Fig 2. Relationship between compound name, molecular formula, and molecular weight.

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References

- 1. medchemexpress.com [medchemexpress.com]
- 2. peptide.com [peptide.com]
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